

A Technical Guide to the Solubility of 3,5-Pyridinedicarboxylic Acid

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Compound of Interest

Compound Name: 3,5-Pyridinedicarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3,5-Pyridinedicarboxylic acid** (also known as Dinicotinic acid) in various solvents. This information is critical for its application in pharmaceutical synthesis, development of metal-organic frameworks (MOFs), and other areas of chemical research. This document compiles available quantitative data, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Introduction

3,5-Pyridinedicarboxylic acid is a pyridinedicarboxylic acid isomer with the chemical formula $C_7H_5NO_4$. Its rigid structure and the presence of two carboxylic acid groups make it a valuable building block in supramolecular chemistry and a key component in the synthesis of various pharmaceutical compounds and functional materials. Understanding its solubility in different solvent systems is a fundamental prerequisite for its effective use in reaction chemistry, purification, and formulation.

Solubility Data

The solubility of **3,5-Pyridinedicarboxylic acid** is generally low in aqueous solutions and many common organic solvents, a characteristic that influences its handling and reaction conditions. The available quantitative and qualitative solubility data are summarized below.

Quantitative Solubility Data

Comprehensive quantitative solubility data for **3,5-Pyridinedicarboxylic acid** across a wide range of solvents and temperatures is limited in publicly available literature. However, the following table summarizes the known values.

Solvent	Temperature	Solubility	Citation
Water	Not Specified	1.0 g/L	[1][2]
Dimethyl Sulfoxide (DMSO)	Not Specified	2 mg/mL (for a derivative)	[3]

Note: The value in DMSO is for **3,5-Pyridinedicarboxylic acid**, 4-(2-bromophenyl)-2-[[2-(dimethylamino)ethoxy]methyl]-1,4-dihydro-6-methyl-, 3-ethyl 5-methyl ester, a derivative of the parent acid.

Qualitative Solubility Information

- N,N-Dimethylformamide (DMF): **3,5-Pyridinedicarboxylic acid** is soluble in DMF. This solvent is commonly used in the synthesis of Metal-Organic Frameworks (MOFs) where **3,5-pyridinedicarboxylic acid** is used as an organic linker, indicating sufficient solubility to undergo reaction.[4]
- Water: Generally described as "insoluble" or having low solubility in water.[1][2]

Comparative Solubility of Pyridinecarboxylic Acid Isomers

Studies on pyridinecarboxylic acid isomers indicate that the position of the carboxylic acid group significantly influences solubility. Research on picolinic acid (2-pyridinecarboxylic acid), nicotinic acid (3-pyridinecarboxylic acid), and isonicotinic acid (4-pyridinecarboxylic acid) shows that the 2-isomer (picolinic acid) is substantially more soluble in water and ethanol than the 3- and 4-isomers.[5] This suggests that the 3,5-disubstitution pattern in dinicotinic acid likely contributes to its observed low solubility in polar protic solvents due to strong intermolecular hydrogen bonding in the crystal lattice.

Experimental Protocols for Solubility Determination

A precise and reproducible experimental protocol is crucial for determining the solubility of a compound. The gravimetric method is a reliable and commonly used technique for solid compounds like **3,5-Pyridinedicarboxylic acid**.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of the solute in a given solvent at a specific temperature, taking a known volume of the saturated solution, evaporating the solvent, and weighing the remaining solid.

Apparatus and Materials:

- **3,5-Pyridinedicarboxylic acid**
- Selected solvents (e.g., water, ethanol, DMF, DMSO)
- Thermostatic shaker or water bath
- Calibrated volumetric flasks and pipettes
- Analytical balance
- Drying oven
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Vials or beakers

Procedure:

- **Sample Preparation:** Add an excess amount of **3,5-Pyridinedicarboxylic acid** to a known volume of the chosen solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Place the vial in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that

equilibrium is reached.

- **Phase Separation:** Once equilibrium is achieved, allow the solution to stand at the constant temperature for a few hours to allow the undissolved solid to settle.
- **Sample Withdrawal:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or further dissolution. Filter the sample using a syringe filter compatible with the solvent to remove any suspended microcrystals.
- **Solvent Evaporation:** Transfer the filtered saturated solution to a pre-weighed, dry container (e.g., a beaker or evaporating dish).
- **Drying:** Place the container in a drying oven at a temperature sufficient to evaporate the solvent completely without decomposing the solute. For high-boiling point solvents like DMSO or DMF, a vacuum oven at a moderate temperature is recommended.
- **Weighing:** After complete evaporation of the solvent, cool the container in a desiccator and weigh it on an analytical balance.
- **Calculation:** The solubility (S) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{mass of residue (g)} / \text{volume of solution withdrawn (L)})$$

Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for solubility determination and the relationships between key experimental parameters.



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Caption: Experimental workflow for gravimetric solubility determination.

Conclusion

The solubility of **3,5-Pyridinedicarboxylic acid** is a critical parameter for its application in scientific research and development. While comprehensive quantitative data remains scarce, this guide provides the currently available information and a detailed, reliable protocol for its experimental determination. The provided workflow and understanding of the factors influencing its solubility will aid researchers in the effective utilization of this important chemical compound. Further research to establish a comprehensive solubility profile of **3,5-Pyridinedicarboxylic acid** in a broader range of solvents and temperatures is highly encouraged.

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